

An In-depth Technical Guide to the Molecular Structure and Properties of Octazamide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Octazamide

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Introduction

Octazamide is a benzamide derivative with a fused heterocyclic furo[3,4-c]pyrrole core. Its chemical structure suggests a unique three-dimensional conformation that may be key to its biological activity.^[1] Identified as an analgesic and antipyretic agent, **octazamide** represents a molecule of interest for researchers in pain management and neuropharmacology. This guide provides a comprehensive overview of the molecular structure, properties, and hypothesized mechanisms of **octazamide**, tailored for professionals in drug discovery and development.

Molecular Identity and Physicochemical Properties

Octazamide is chemically known as [(3aS,6aR)-1,3,3a,4,6,6a-hexahydrofuro[3,4-c]pyrrol-5-yl]-phenylmethanone.^[1] Its fundamental properties are summarized in the table below. It is important to note that while some experimental data is available, many of its physicochemical parameters are predicted from computational models.

Property	Value	Source
IUPAC Name	[(3aS,6aR)-1,3,3a,4,6,6a-hexahydrofuro[3,4-c]pyrrol-5-yl]-phenylmethanone	[1]
Synonyms	5-Benzoylhexahydro-1H-furo[3,4-c]pyrrole, Octazamidum, ICI-U.S. 457	[1]
CAS Number	56391-55-0	[1]
Molecular Formula	C ₁₃ H ₁₅ NO ₂	[1]
Molecular Weight	217.26 g/mol	[1]
Predicted Boiling Point	373.1 ± 35.0 °C	[2]
Predicted Density	1.193 ± 0.06 g/cm ³	[2]
Solubility	Soluble in DMSO	[2]

The structure of **octazamide**, featuring a polar amide group and a nonpolar phenyl ring, suggests moderate solubility in a range of organic solvents. Its fused bicyclic system introduces conformational rigidity, which is a critical factor in its interaction with biological targets.

Synthesis of Octazamide

The synthesis of **octazamide** involves the benzoylation of the secondary amine of the hexahydro-1H-furo[3,4-c]pyrrole scaffold. This is a standard amidation reaction where the nucleophilic amine attacks the electrophilic carbonyl carbon of benzoyl chloride.

General Experimental Protocol for Benzoylation

The following is a generalized, yet detailed, protocol for the N-benzoylation of a secondary amine, which can be adapted for the synthesis of **octazamide**. This procedure is based on established methods for the benzoylation of amines.[3][4][5]

Materials:

- Hexahydro-1H-furo[3,4-c]pyrrole

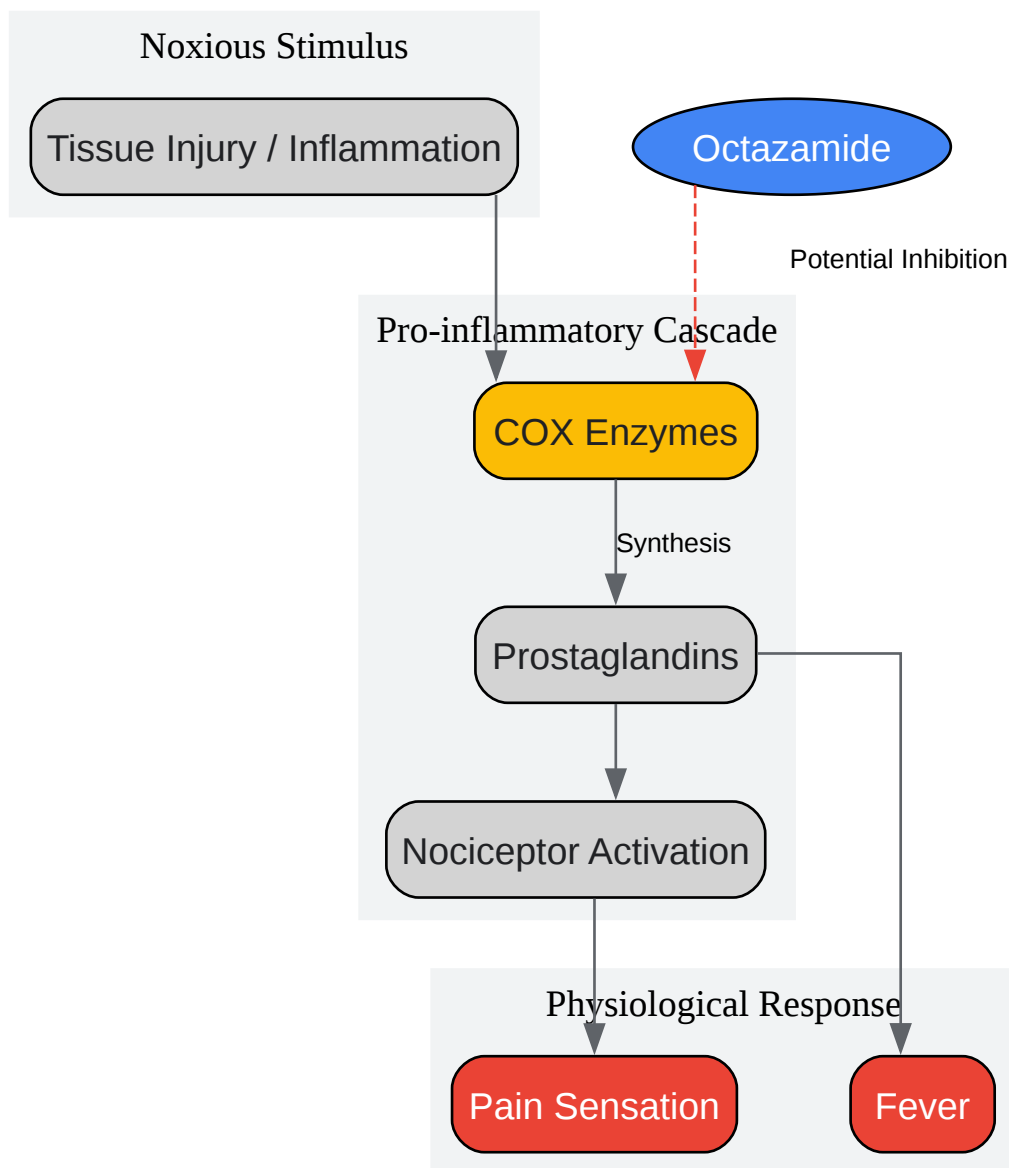
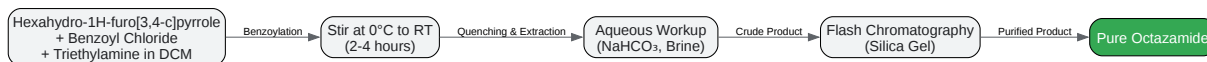
- Benzoyl chloride
- Anhydrous dichloromethane (DCM) or a similar aprotic solvent
- Triethylamine (TEA) or another suitable base
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Silica gel for column chromatography
- Hexanes and ethyl acetate for elution

Procedure:

- **Reaction Setup:** In a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve hexahydro-1H-furo[3,4-c]pyrrole (1.0 equivalent) in anhydrous DCM.
- **Addition of Base:** Add triethylamine (1.1 to 1.5 equivalents) to the solution. The base acts as a scavenger for the hydrochloric acid byproduct.
- **Addition of Benzoyl Chloride:** Cool the reaction mixture to 0 °C in an ice bath. Slowly add benzoyl chloride (1.0 to 1.1 equivalents) dropwise to the stirred solution.
- **Reaction Monitoring:** Allow the reaction to warm to room temperature and stir for 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Workup:**
 - Quench the reaction by adding saturated aqueous sodium bicarbonate solution.
 - Transfer the mixture to a separatory funnel and extract the aqueous layer with DCM (3x).
 - Combine the organic layers and wash with brine.

- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter and concentrate the solvent in vacuo to obtain the crude product.
- Purification: Purify the crude **octazamide** by flash column chromatography on silica gel using a gradient of ethyl acetate in hexanes as the eluent.
- Characterization: Characterize the purified product by NMR, IR, and mass spectrometry to confirm its identity and purity.

Synthesis Workflow Diagram



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Caption: Hypothesized mechanism of action for **Octazamide** via COX inhibition.

Solid-State Characterization and Crystal Structure

A definitive crystal structure of **octazamide** has not been reported in the publicly accessible literature. X-ray crystallography is the gold standard for determining the three-dimensional arrangement of atoms in a crystalline solid. [6][7][8][9] Such information is invaluable in drug development for understanding solid-state properties like polymorphism, which can impact solubility, stability, and bioavailability.

For benzamide derivatives, crystal packing is often governed by hydrogen bonding interactions involving the amide group and π - π stacking of the aromatic rings. [6] Future studies involving single-crystal X-ray diffraction of **octazamide** would provide crucial insights into its conformational preferences and intermolecular interactions, aiding in the design of new analogues with improved pharmacological profiles.

Conclusion

Octazamide is a promising analgesic and antipyretic agent with a unique molecular architecture. While its fundamental chemical identity is established, there is a significant need for further experimental investigation into its physicochemical properties, a detailed elucidation of its mechanism of action, and determination of its solid-state structure. The information and protocols provided in this guide serve as a valuable resource for researchers and professionals engaged in the development of novel therapeutics for pain and fever, and to stimulate further research into this intriguing molecule.

References

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Molecular Structure and Properties of Octazamide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1663208/docs#an-in-depth-technical-guide-to-the-molecular-structure-and-properties-of-octazamide\]](https://www.benchchem.com/product/b1663208/docs#an-in-depth-technical-guide-to-the-molecular-structure-and-properties-of-octazamide)

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